

An In-Depth Technical Guide to 5-Bromo-dC-CE Phosphoramidite

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Compound of Interest

Compound Name: 5-BROMO-DC CEP

CAS No.: 178925-43-4

Cat. No.: B1142971

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Abstract

This technical guide provides a comprehensive overview of 5'-Dimethoxytrityl-N-benzoyl-5-bromo-2'-deoxyCytidine,3'-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite, commonly known as 5-Bromo-dC-CE Phosphoramidite. Intended for researchers, chemists, and professionals in oligonucleotide synthesis and drug development, this document details the compound's chemical properties, its critical role in automated DNA synthesis, and its principal applications. We will explore the rationale behind its use, provide a detailed protocol for its incorporation into synthetic oligonucleotides, and discuss its significance in structural biology and as a tool for studying protein-DNA interactions.

Introduction: The Significance of Modified Nucleosides

The synthesis of custom oligonucleotides is a cornerstone of modern molecular biology, enabling advancements in diagnostics, therapeutics, and fundamental research. While the four canonical bases—A, T, C, and G—form the foundation of genetic material, the introduction of modified nucleosides offers a powerful strategy to imbue oligonucleotides with novel properties.

Halogenated nucleosides, such as 5-bromo-2'-deoxycytidine (5-Br-dC), are particularly valuable modifications.

The "CEP" in the name designates it as a Cyanoethyl Phosphoramidite, the standard chemical form used for automated solid-phase DNA synthesis. This guide focuses on the phosphoramidite version of 5-Br-dC, the direct building block used by researchers to incorporate this modified base into a growing DNA chain. The addition of a bromine atom at the 5-position of the pyrimidine ring introduces unique chemical and physical characteristics, which can be exploited for a variety of advanced applications.

Core Compound Properties

A precise understanding of the chemical and physical properties of 5-Bromo-dC-CE Phosphoramidite is essential for its successful application in oligonucleotide synthesis. These properties dictate storage conditions, solubility, and reactivity.

Property	Value	Reference
Full Chemical Name	5'-Dimethoxytrityl-N-benzoyl-5-bromo-2'-deoxyCytidine,3'-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite	[1]
Common Name	5-Bromo-dC-CE Phosphoramidite	[1]
CAS Number	178925-43-4	[1][2][3]
Molecular Formula	C ₄₆ H ₅₁ BrN ₅ O ₈ P	[1][2][3][4]
Molecular Weight	912.82 g/mol	[1][2]
Storage Conditions	Store at -20°C in a desiccated environment	[2][5]
Diluent for Synthesis	Anhydrous Acetonitrile	[1]

The structure includes several key protecting groups essential for controlled synthesis:

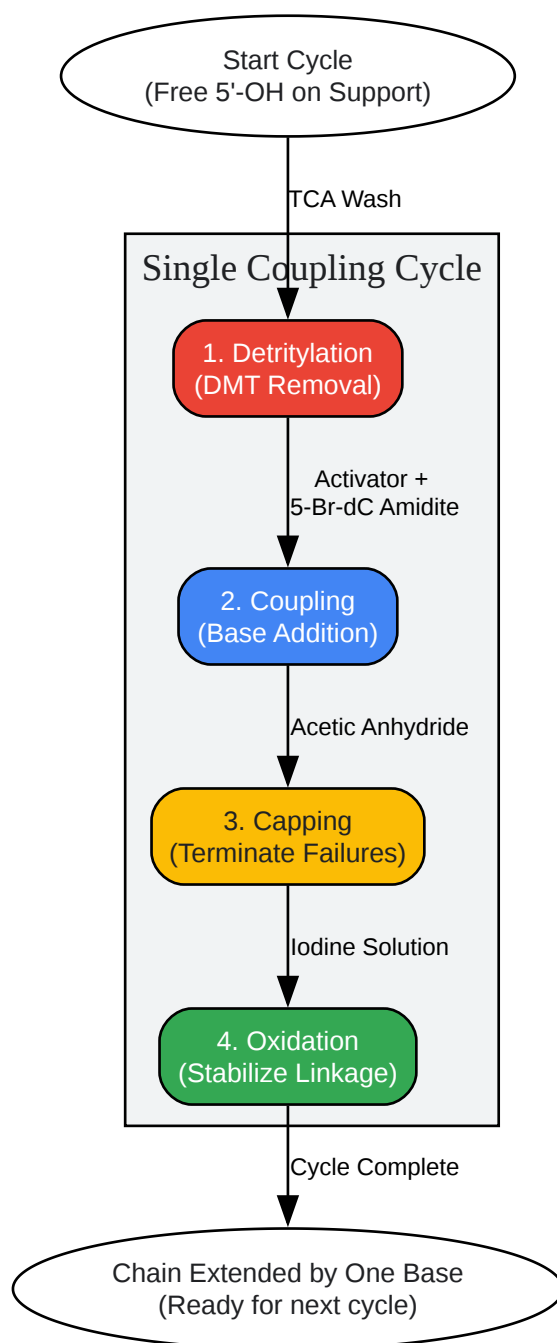
- Dimethoxytrityl (DMT) group: Protects the 5'-hydroxyl group, preventing unwanted side reactions. It is removed at the start of each coupling cycle.
- Benzoyl (Bz) group: Protects the exocyclic amine of the cytidine base.
- Cyanoethyl (CE) group: Protects the phosphoramidite group, which is removed during the final deprotection step.
- Diisopropylamine (iPr₂N) group: A leaving group on the phosphorus atom that is displaced during the coupling reaction.

Application in Oligonucleotide Synthesis: A Mechanistic Overview

5-Bromo-dC-CE Phosphoramidite is incorporated into a DNA sequence using the standard phosphoramidite chemistry cycle on an automated solid-phase synthesizer. The causality behind each step is critical for achieving high coupling efficiency and final product purity.

The Synthesis Cycle Workflow

The following diagram illustrates a single coupling cycle for incorporating a modified base like 5-Bromo-dC.



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Sources

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